Application Note: Mass Spectrometry Fragmentation Analysis of 3,6-Dimethyl-2-nitrophenol

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Compound of Interest

Compound Name:	*3,6-Dimethyl-2-nitrophenol*
CAS No.:	*71608-10-1*
Cat. No.:	*B1347391*

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Abstract

This document provides a detailed analysis of the expected electron ionization mass spectrometry (EI-MS) fragmentation pattern of **3,6-Dimethyl-2-nitrophenol**. Understanding the fragmentation behavior of this molecule is crucial for its identification and characterization in various research and development settings, including environmental analysis, synthesis confirmation, and metabolomics. These notes outline the principal fragmentation pathways, a summary of expected quantitative data, and a comprehensive experimental protocol for analysis.

Introduction

3,6-Dimethyl-2-nitrophenol ($C_8H_9NO_3$, MW: 167.16 g/mol) is an aromatic compound whose structural elucidation is critical in many areas of chemical research.[1][2] Mass spectrometry, particularly with electron ionization (EI), is a powerful technique for this purpose, providing a

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reproducible fragmentation pattern that serves as a molecular fingerprint. The fragmentation of **3,6-Dimethyl-2-nitrophenol** is primarily dictated by the interplay between the hydroxyl, nitro, and methyl functional groups on the aromatic ring. Characteristic losses of the nitro group (NO_2), nitric oxide (NO), and methyl radicals (CH_3) are anticipated, alongside rearrangements common to phenolic compounds.

Predicted Mass Spectrometry Fragmentation Pattern

Under electron ionization, **3,6-Dimethyl-2-nitrophenol** is expected to form a molecular ion ($M^{+}\bullet$) at m/z 167. Subsequent fragmentation is predicted to proceed through several key pathways, detailed below. The relative intensities are predictive and may vary based on instrumental conditions.

Predicted Major Fragment Ions

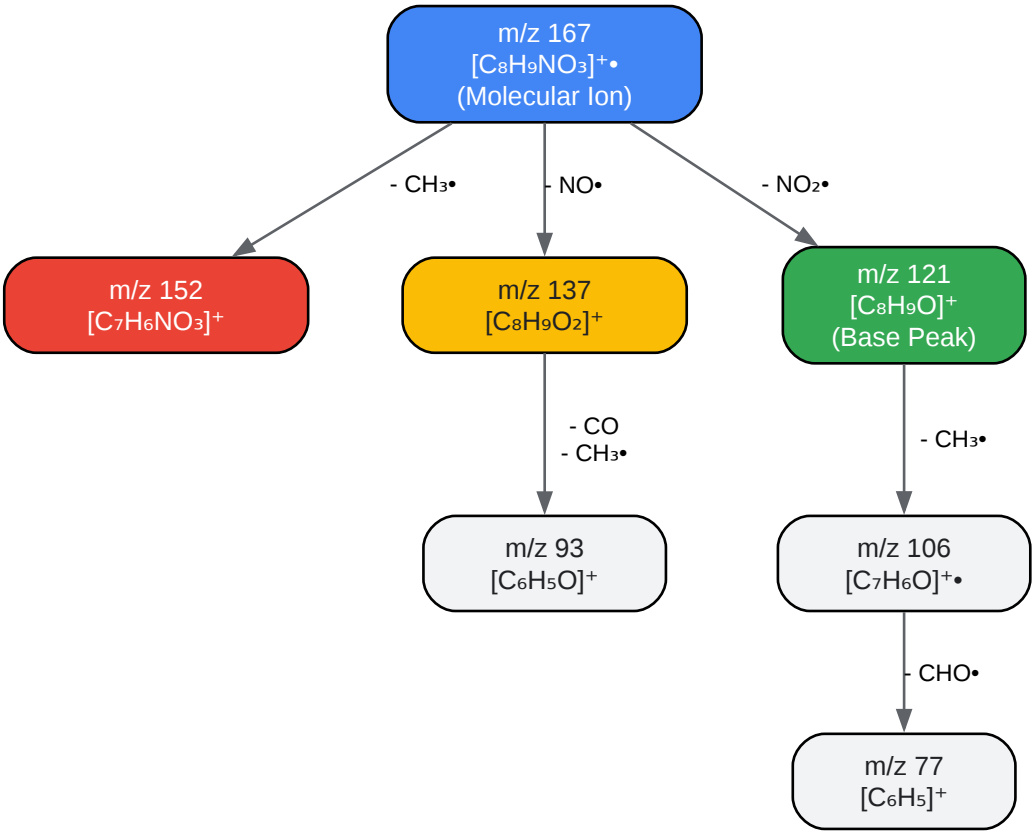
m/z	Proposed Fragment Ion	Proposed Structure/Loss	Predicted Relative Intensity (%)
167	$[C_8H_9NO_3]^{+}\bullet$	Molecular Ion	60
152	$[C_7H_6NO_3]^{+}$	$[M - CH_3]^{+}$	45
137	$[C_8H_9O_2]^{+}$	$[M - NO]^{+}$	30
121	$[C_8H_9O]^{+}$	$[M - NO_2]^{+}$	100 (Base Peak)
106	$[C_7H_6O]^{+}\bullet$	$[M - NO_2 - CH_3]^{+}\bullet$	70
93	$[C_6H_5O]^{+}$	$[M - NO - CO - CH_3]^{+}$	25
77	$[C_6H_5]^{+}$	$[C_7H_6O - CHO]^{+}$	50

Fragmentation Pathway Diagram

The following diagram illustrates the predicted major fragmentation pathways for **3,6-Dimethyl-2-nitrophenol** upon electron ionization.

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Predicted EI-MS Fragmentation of 3,6-Dimethyl-2-nitrophenol



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Caption: Predicted EI-MS fragmentation pathway of **3,6-Dimethyl-2-nitrophenol**.

Experimental Protocol: GC-MS Analysis

This protocol provides a general procedure for the analysis of **3,6-Dimethyl-2-nitrophenol** using a Gas Chromatography-Mass Spectrometry (GC-MS) system with an Electron Ionization (EI) source.

Sample Preparation

- Standard Solution: Prepare a 1 mg/mL stock solution of **3,6-Dimethyl-2-nitrophenol** in a suitable volatile solvent such as methanol or acetonitrile.

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- Working Solutions: Perform serial dilutions of the stock solution to prepare working standards at concentrations ranging from 1 µg/mL to 100 µg/mL.
- Sample Matrix: For analysis of the compound in a complex matrix, an appropriate extraction method (e.g., liquid-liquid extraction or solid-phase extraction) should be employed to isolate the analyte and minimize matrix effects. The final extract should be dissolved in a compatible solvent.

Instrumentation

- Gas Chromatograph: Agilent 8890 GC System (or equivalent)
- Mass Spectrometer: Agilent 5977B MSD (or equivalent)
- Ion Source: Electron Ionization (EI)

Chromatographic Conditions

- Column: HP-5ms (30 m x 0.25 mm i.d., 0.25 µm film thickness) or equivalent non-polar capillary column.
- Carrier Gas: Helium at a constant flow rate of 1.2 mL/min.
- Inlet Temperature: 250°C.
- Injection Volume: 1 µL.
- Injection Mode: Splitless.
- Oven Temperature Program:
  - Initial temperature: 80°C, hold for 2 minutes.
  - Ramp: 10°C/min to 280°C.
  - Hold: 5 minutes at 280°C.

Mass Spectrometer Conditions

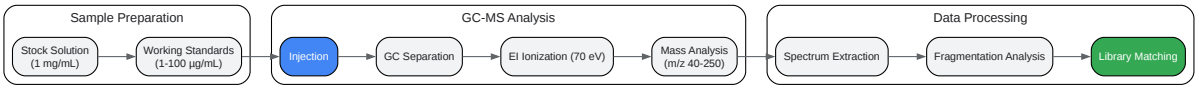
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- Ion Source Temperature: 230°C.
- Quadrupole Temperature: 150°C.
- Electron Energy: 70 eV.
- Mass Range: m/z 40-250.
- Scan Mode: Full Scan.
- Solvent Delay: 3 minutes.

Data Analysis

The acquired data should be processed using the instrument's software. The mass spectrum of the chromatographic peak corresponding to **3,6-Dimethyl-2-nitrophenol** should be extracted and compared with the predicted fragmentation pattern. Library matching against spectral databases (e.g., NIST) for isomers like 2,6-dimethyl-4-nitrophenol can provide additional confidence in identification.[3][4]

Workflow Diagram



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Caption: Experimental workflow for the GC-MS analysis of **3,6-Dimethyl-2-nitrophenol**.

Conclusion

This application note provides a predictive framework for the mass spectrometric analysis of **3,6-Dimethyl-2-nitrophenol**. The detailed fragmentation pattern and experimental protocol serve as a valuable resource for researchers in the identification and characterization of this

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compound. The provided methodologies can be adapted to specific instrumentation and analytical requirements.

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